

An In-depth Technical Guide to the Safe Handling of cis-4-Octene

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Compound of Interest

Compound Name: *cis-4-Octene*

Cat. No.: B1353254

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **cis-4-Octene** (CAS No: 7642-15-1). Adherence to these guidelines is critical for ensuring a safe laboratory environment when working with this highly flammable and irritating chemical.

Hazard Identification and Classification

cis-4-Octene is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]. The primary hazards are associated with its flammability and its potential to cause irritation to the skin, eyes, and respiratory system.[1][2][3]

GHS Classification Summary

Category	GHS Classification	Signal Word	Hazard Statement
Physical Hazard	Flammable liquids, Category 2[1]	Danger[1][2][3]	H225: Highly flammable liquid and vapor[3]
Health Hazard	Skin Corrosion/Irritation, Category 2[1]	H315: Causes skin irritation[1][3]	
Serious Eye Damage/Eye Irritation, Category 2[1]	H319: Causes serious eye irritation[1][3]		
Specific target organ toxicity (single exposure), Category 3 (Respiratory system) [1]	H335: May cause respiratory irritation[3]		
Aspiration hazard, Category 1	H304: May be fatal if swallowed and enters airways[3]		

Physical and Chemical Properties

Understanding the physical and chemical properties of **cis-4-Octene** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆	[2][3][4][5][6][7]
Molecular Weight	112.21 g/mol	[3][4][5][6]
Appearance	Colorless, clear liquid	[3]
Boiling Point	122 °C	[6][7]
Melting Point	-118.7 °C	[6][7]
Flash Point	17 °C	[6][7]
Density	0.72 g/cm ³	[6][7]
Vapor Pressure	17.9 mmHg at 25°C	[7]
Water Solubility	Immiscible	[4][7]
Refractive Index	1.4130 - 1.4170	[7]

Handling and Storage Precautions

Strict protocols must be followed to mitigate the risks associated with **cis-4-Octene**.

- **Prevent Ignition:** Keep the chemical away from heat, sparks, open flames, and hot surfaces. [1][2][8][9] No smoking is permitted in handling areas.[8]
- **Use Appropriate Equipment:** All electrical, ventilating, and lighting equipment must be explosion-proof.[1][2][8][9] Use only non-sparking tools to prevent ignition.[1][2][8][9]
- **Control Static Electricity:** To avoid ignition of vapors by static electricity discharge, all metal parts of the equipment must be grounded and bonded.[1][2][8][9]
- **Ensure Adequate Ventilation:** Handle only in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations below exposure limits.[1][2][9]
- **Avoid Contact:** Do not get the chemical in eyes, on skin, or on clothing.[1][2] Avoid ingestion and inhalation.[1][2]

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[8\]](#) Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Container: Keep the container tightly closed and stored in a dry, well-ventilated place.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Temperature: Store in a cool place, away from heat, sparks, and flame.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Security: Store in a locked-up, authorized-access area.[\[8\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[1\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and PPE are essential to minimize exposure.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas.[\[1\]](#)[\[2\]](#)
Eyewash stations and safety showers must be located close to the workstation.[\[1\]](#)[\[2\]](#)

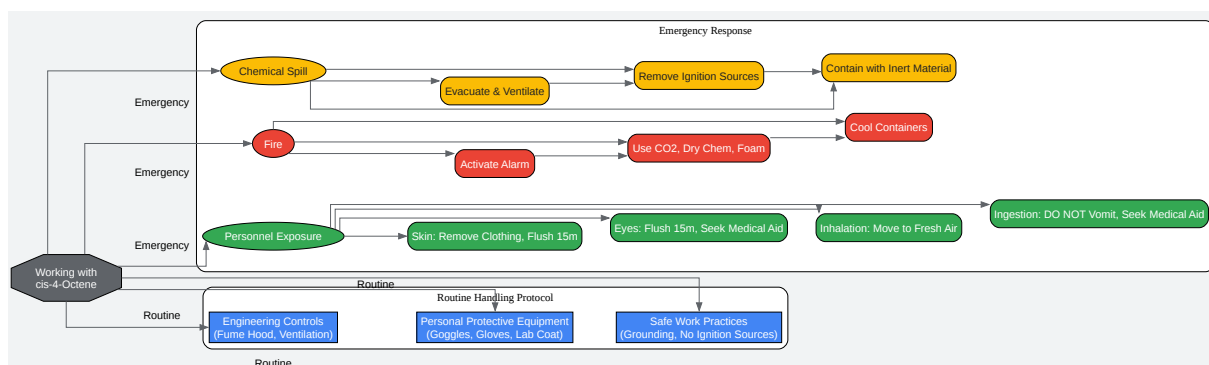
Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [8] Inspect gloves before use. [2]
Respiratory Protection	If ventilation is inadequate, wear a suitable respirator. [8]

First Aid and Emergency Procedures

Immediate and appropriate response is crucial in the event of an exposure or emergency.

Exposure Route	First Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration. Get medical attention if symptoms occur.[2]
Skin Contact	Take off immediately all contaminated clothing. [8] Rinse skin with plenty of water or shower for at least 15 minutes.[2] If skin irritation persists, call a physician.[2]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses, if present and easy to do.[1] Get medical attention.[2]
Ingestion	Aspiration Hazard. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or foam.[1] Water mist or spray may be used to cool closed containers.[2]
- Specific Hazards: This substance is highly flammable.[1][2] Vapors are heavier than air and may travel to a source of ignition and flash back.[1][2] Containers may explode when heated. [1][2]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[1]



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Caption: Logical workflow for handling **cis-4-Octene** safely.

Stability and Reactivity

- Chemical Stability: Stable under normal storage and handling conditions.^[1]
- Conditions to Avoid: Exposure to open flames, hot surfaces, and all sources of ignition.^[1]
- Incompatible Materials: Strong oxidizing agents.^[1]

- Hazardous Decomposition Products: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO₂).^[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.^[1]

Toxicological Information

The toxicological properties of **cis-4-Octene** have not been fully investigated.^[1] The available data indicates the following:

- Acute Effects: It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} Inhalation of high concentrations of vapor may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.^[1] Aspiration into the lungs if swallowed may be fatal.^[3]
- Chronic Effects: No information is available on sensitization, mutagenic effects, or reproductive effects.^[1] It is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.^[1]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.^[1] Disposal must be conducted in accordance with local, regional, and national hazardous waste regulations.^[1] Dispose of contents and container to an approved waste disposal plant.^{[1][2]} Do not empty into drains.^[1]

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